Application Notes & Protocols: Detection of N-α-Acetyl-L-lysine in Tissue Samples

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Compound of Interest

Compound Name:	*N-α-Acetyl-L-lysine*
Cat. No.:	*B1579029*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **N-α-Acetyl-L-lysine** is a post-translational modification (PTM) where an acetyl group is attached to the alpha-amino group of a lysine residue. This modification, along with the more common N-ε-acetylation, plays a crucial role in regulating protein function, stability, and cellular signaling.[1][2] Dysregulation of protein acetylation is implicated in various diseases, including cancer and neurodegenerative disorders, making its detection and quantification in tissues a key area of research.[3][4]

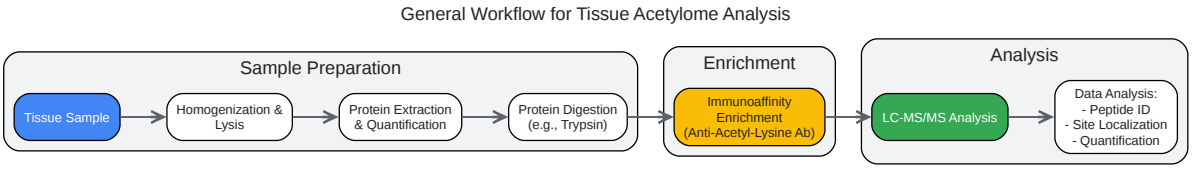
These application notes provide an overview and detailed protocols for the primary analytical techniques used to identify and quantify **N-α-Acetyl-L-lysine** in tissue samples, with a focus on mass spectrometry-based proteomics and high-performance liquid chromatography (HPLC).

Section 1: Mass Spectrometry-Based Acetylome Profiling

Mass spectrometry (MS) coupled with liquid chromatography (LC-MS/MS) is the cornerstone for identifying and quantifying lysine acetylation sites on a proteome-wide scale.[3] The typical

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workflow involves protein extraction from tissue, enzymatic digestion, enrichment of acetylated peptides, and subsequent analysis by LC-MS/MS.



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Caption: General workflow for tissue acetylome analysis.

Protocol 1: Immunoaffinity Enrichment and LC-MS/MS Analysis of Acetylated Peptides

This protocol outlines the steps for analyzing the acetylome from various mouse tissues, such as liver, brain, or muscle.[5]

1. Protein Extraction and Digestion:

- Homogenize flash-frozen tissue samples in a lysis buffer (e.g., RIPA buffer) containing protease and deacetylase inhibitors (like Sodium Butyrate).
- Centrifuge the homogenate to pellet cellular debris and collect the supernatant.
- Determine protein concentration using a standard assay (e.g., BCA assay).
- Perform in-solution digestion:
  - Reduce proteins with DTT (dithiothreitol).
  - Alkylate with iodoacetamide.
  - Digest with an appropriate protease, such as Trypsin or Arg-C, overnight at 37°C.[6]

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- Acidify the peptide solution with trifluoroacetic acid (TFA) and desalt using a C18 solid-phase extraction (SPE) cartridge.

2. Immunoaffinity Enrichment:

- Use an anti-acetyl-lysine antibody conjugated to agarose beads.[5]
- Incubate the desalted peptide digest with the antibody-bead conjugate (e.g., for 2-4 hours at 4°C with gentle rotation) in an immunoaffinity purification buffer.
- Wash the beads multiple times to remove non-specifically bound peptides. A common wash sequence is twice with immunoaffinity buffer followed by three washes with mass spectrometry-grade water.[7]
- Elute the enriched acetylated peptides from the beads using a low-pH solution, such as 0.15% TFA.[7]
- Lyophilize the eluted peptides and resuspend in a buffer suitable for LC-MS/MS analysis (e.g., 0.1% formic acid).

3. LC-MS/MS Analysis:

- Analyze the enriched peptides using a nano-HPLC system coupled to a high-resolution mass spectrometer (e.g., Thermo Q Exactive).[7]
- Separate peptides on a C18 reversed-phase column using a gradient of acetonitrile in 0.1% formic acid.
- The mass spectrometer should be operated in a data-dependent acquisition (DDA) mode, where the most abundant precursor ions are selected for fragmentation (MS/MS).
- Identification of acetylated lysine peptides relies on the mass shift of +42.0106 Da on lysine residues and the presence of diagnostic immonium ions at m/z 126.1 and 143.1.[4][6]

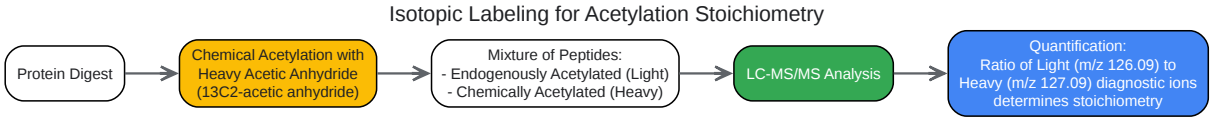
Data Presentation: Representative LC Gradient

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Time (min)	% Mobile Phase B (0.1% Formic Acid in Acetonitrile)
0-20	0-12%
20-140	12-35%
140-160	35-95%
160-170	95%
This is an example gradient; optimal conditions must be determined empirically.[6]	

Protocol 2: Stoichiometry Determination using Isotope Labeling

Measuring the proportion of a protein that is acetylated at a specific site (stoichiometry) is critical for understanding its functional relevance. This can be achieved using a stable isotope labeling approach.[6]



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Caption: Isotopic labeling for acetylation stoichiometry.

1. Sample Preparation:

- Extract and digest proteins from tissue samples as described in Protocol 1, using an enzyme like Arg-C which cleaves after arginine, leaving lysine residues intact for analysis.[6]

2. Isotopic Labeling:

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- After digestion, chemically acetylate all unmodified lysine residues using a heavy isotope-labeled acetylating agent, such as 1,1′-$^{13}C_2$-acetic anhydride.[6] This reaction converts all free amine groups (including N-termini and the ε-amino group of lysine) into their heavy-acetylated form.

3. LC-MS/MS Analysis and Quantification:

- Analyze the labeled peptide mixture by LC-MS/MS.
- During MS/MS fragmentation, acetylated lysine residues produce a diagnostic immonium ion.
  - Endogenously acetylated lysines produce a "light" ion at m/z 126.0913.[6]
  - Chemically labeled (originally unmodified) lysines produce a "heavy" ion at m/z 127.0947.[6]
- The stoichiometry of acetylation for a specific lysine site is calculated from the ratio of the intensity of the light diagnostic ion to the sum of the intensities of both light and heavy diagnostic ions.

Data Presentation: Diagnostic Ions for Stoichiometry

Acetylation Source	Label	Diagnostic Ion (m/z)
Endogenous (Biological)	Light	126.0913
Chemical Labeling	Heavy	127.0947

Section 2: HPLC-Based Analysis

While LC-MS/MS is the preferred method for proteome-wide discovery, High-Performance Liquid Chromatography (HPLC) with UV or fluorescence detection can be used for the targeted quantification of free **N-α-Acetyl-L-lysine** or for separating specific acetylated peptides, though often without derivatization for amino acids, detection can be challenging due to the lack of a strong chromophore.[8]

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Protocol 3: HILIC-HPLC for Amino Acid Separation

This protocol is adapted from a method for separating underivatized amino acids and can be optimized for **N-α-Acetyl-L-lysine**.[8] Hydrophilic Interaction Liquid Chromatography (HILIC) is well-suited for retaining and separating polar compounds like amino acids.

1. Sample Preparation:

- Perform acid hydrolysis of the tissue sample (e.g., using 6 M HCl at 110°C for 24 hours) to break down proteins into their constituent amino acids.[9] Note: This will not distinguish between protein-derived and free **N-α-Acetyl-L-lysine** and may not be suitable for all applications.
- Neutralize the hydrolysate.
- Filter the sample to remove particulates.

2. HPLC Conditions:

- Column: A silica-based HILIC column (e.g., Kromasil SIL, 250 mm x 4.6 mm, 5 µm).[8]
- Mobile Phase: An isocratic mobile phase consisting of a buffer and an organic solvent. For example, a mixture of 50 mM potassium dihydrogen phosphate and acetonitrile (e.g., 30:70 v/v).[8]
- Flow Rate: 1.0 mL/min.
- Detection: UV detector set to a low wavelength (e.g., 200 nm), as acetyl-lysine lacks a strong chromophore.[8]
- Quantification: Use a standard curve prepared with a pure **N-α-Acetyl-L-lysine** standard.

Data Presentation: HILIC-HPLC Method Parameters

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Parameter	Condition
Column	Kromasil SIL (250 x 4.6 mm, 5 µm)
Mobile Phase A	50 mM Potassium Dihydrogen Phosphate
Mobile Phase B	Acetonitrile
Elution Mode	Isocratic (30:70, A:B)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	200 nm
These parameters serve as a starting point and require optimization for specific applications.[8]	

Section 3: Summary and Considerations

- LC-MS/MS with Immunoaffinity Enrichment is the most powerful and widely used technique for identifying and quantifying **N-α-Acetyl-L-lysine** within the context of proteins in tissue samples. It offers high sensitivity and site-specificity.[3][5]
- Isotopic Labeling is essential for determining the stoichiometry of acetylation, providing a quantitative measure of the modification's prevalence at a specific site.[6]
- HPLC-UV methods are less sensitive and specific for acetylome analysis but can be adapted for quantifying total or free **N-α-Acetyl-L-lysine** after appropriate sample preparation.
- Method Validation: Regardless of the technique chosen, it is crucial to validate the method for linearity, accuracy, precision, limit of detection (LOD), and limit of quantitation (LOQ).[10]

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